

# Personal protective equipment for handling CAY10410

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## Compound of Interest

Compound Name: CAY10410

Cat. No.: B593418

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## Essential Safety and Handling Guide for CAY10410

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **CAY10410**. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

## Compound Information

Identifier	Value
Product Name	CAY10410
Chemical Name	11-Oxo-prosta-5Z,12E,14Z-trien-1-oic acid
CAS Number	596104-94-8
Class	Prostaglandin Analog

## Personal Protective Equipment (PPE)

Given that **CAY10410** is a potent prostaglandin analog, stringent safety measures are necessary to prevent exposure through inhalation, ingestion, or skin contact. The following PPE is mandatory when handling this compound.<sup>[1]</sup>

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high potential for aerosol or dust generation. Full-facepiece respirators can offer a high Assigned Protection Factor (APF). <a href="#">[1]</a>
Reusable Half or Full-Facepiece Respirator	Must be used with P100/FFP3 particulate filters. A proper fit test is required to ensure an adequate seal. <a href="#">[1]</a>	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection when handling highly potent compounds. <a href="#">[1]</a>	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately if contaminated or at regular intervals. <a href="#">[1]</a>
Body Protection	Disposable Coveralls	Use coveralls made of materials such as Tyvek® to protect against chemical splashes and dust. <a href="#">[1]</a>
Eye Protection	Safety Goggles or Face Shield	Chemical splash goggles that provide a complete seal around the eyes are required. A face shield may be worn over goggles for additional protection. <a href="#">[1]</a>
Foot Protection	Shoe Covers	Disposable shoe covers must be worn in the designated

handling area and removed  
before exiting.[\[1\]](#)

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## Handling and Storage

Proper handling and storage are crucial to maintain the stability and activity of **CAY10410** and to ensure a safe laboratory environment.

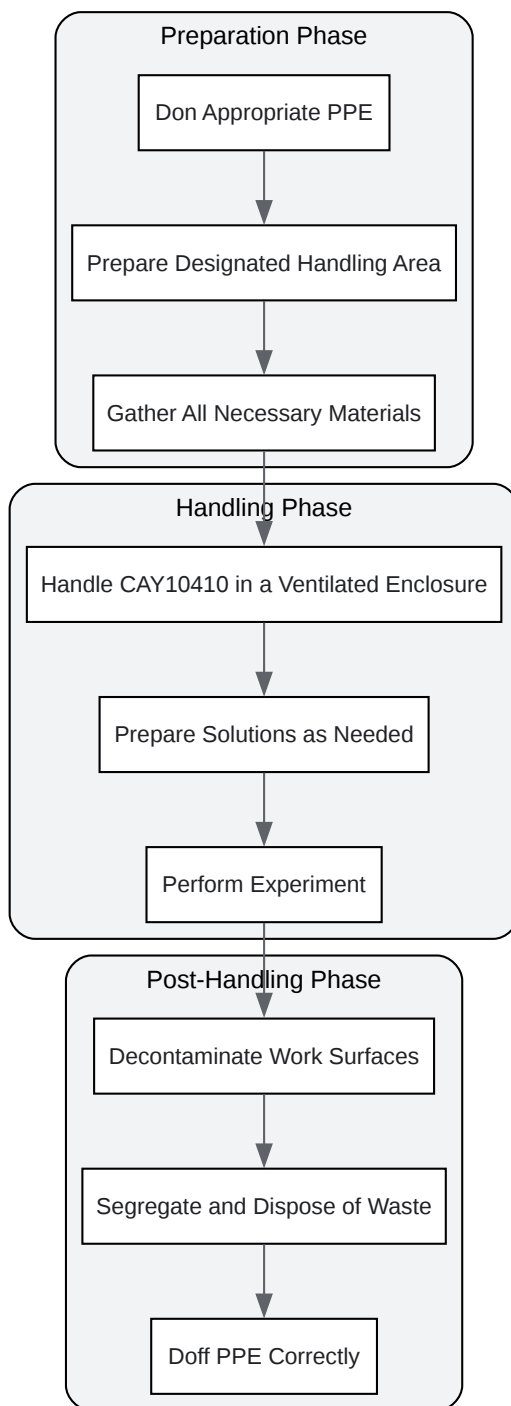
### Storage:

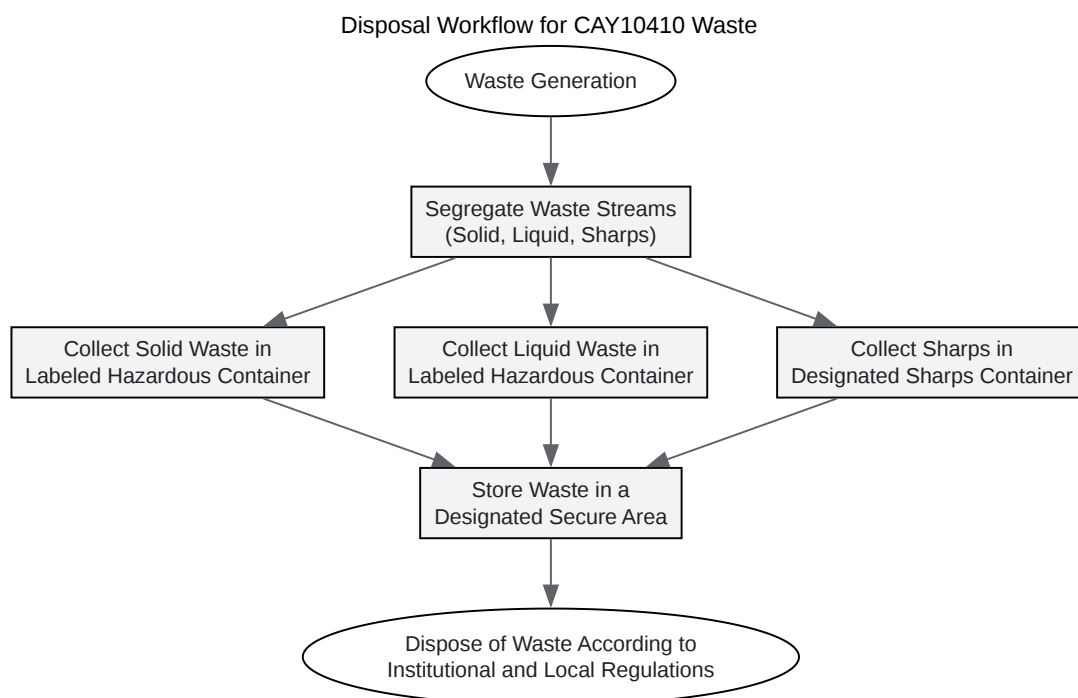
- Short-term and Long-term: Store at -20°C in a tightly sealed container.[\[2\]](#)
- Solutions: It is not recommended to store aqueous solutions for more than one day. Prepare fresh solutions for each experiment.[\[2\]](#)
- Light and Air Sensitivity: Store in a light-resistant container and purge with an inert gas like nitrogen or argon when preparing solutions to prevent degradation.[\[2\]](#)

### Handling Workflow:

A systematic approach is essential for safely handling potent compounds. The following workflow outlines the key phases from preparation to post-handling procedures.[\[1\]](#)

## Operational Workflow for Handling CAY10410





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## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]

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